

An In-depth Technical Guide to the Physical Properties of p-Tolyl Octanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **p-tolyl octanoate**, also known as p-cresyl octanoate. The information is curated for professionals in research and development who require precise data for modeling, formulation, and quality control. This document details the boiling point and density of the compound, outlines the standardized experimental methodologies for their determination, and presents a logical workflow for its synthesis.

Core Physical Properties

p-Tolyl octanoate (CAS No. 59558-23-5) is a fatty acid ester with applications in the flavor and fragrance industry.[1][2] Accurate knowledge of its physical properties is essential for its application and for safety and handling procedures.

The quantitative physical properties of **p-tolyl octanoate** are summarized in the table below. The data is aggregated from various chemical databases and suppliers.



| Physical Property | Value | Conditions |
|--------------------|---------------|------------|
| Boiling Point | 250 °C | @ 760 mmHg |
| 175 °C | @ 12 mmHg | |
| Density | 0.95 g/mL | General |
| 0.955 - 0.963 g/mL | @ 20 °C | |
| 0.954 - 0.962 g/mL | @ 25 °C | _ |
| 0.952 - 0.960 g/mL | Not Specified | _ |
| 0.953 - 0.968 g/mL | @ 20 °C | - |

Data compiled from multiple sources.[1][2][3][4][5][6][7]

Experimental Protocols

While specific experimental reports for **p-tolyl octanoate** are not publicly detailed, the following sections describe standard methodologies that are broadly accepted for determining the boiling point and density of liquid organic compounds like **p-tolyl octanoate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic constant at a given pressure.

Methodology: Capillary Method (Thiele Tube)

A common and effective method for determining the boiling point of small quantities of a liquid is the capillary tube method, often carried out in a Thiele tube to ensure uniform heating.

- Preparation: A small amount (a few milliliters) of p-tolyl octanoate is placed in a fusion tube.
 A capillary tube, sealed at one end, is inverted and placed inside the fusion tube containing the sample.[1]
- Apparatus Setup: The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).

Foundational & Exploratory





- Heating: The Thiele tube is heated slowly and gently.[1] As the temperature rises, the air trapped in the capillary tube expands and escapes as a slow stream of bubbles.
- Observation: Upon further heating, the vapor of the **p-tolyl octanoate** fills the capillary tube, and the rate of bubbles increases. The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[1]
- Measurement: The heat source is then removed. The liquid begins to cool, and the stream of bubbles will slow down and eventually stop. The moment the liquid enters the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid, as at this point the vapor pressure inside the capillary equals the atmospheric pressure.[2]
- Pressure Correction: The atmospheric pressure is recorded at the time of the experiment, as boiling points are pressure-dependent.

Density is a fundamental physical property defined as mass per unit volume. For liquids, it is typically measured using a pycnometer or a digital density meter.

Methodology: Digital Density Meter (Based on ASTM D4052)

The use of a digital density meter based on the oscillating U-tube principle is a modern, rapid, and precise method for determining the density of liquids.[3][5][6]

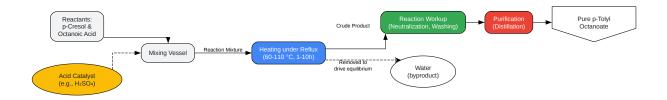
- Principle: A small volume of the liquid sample (approximately 0.7 to 1 mL) is introduced into an oscillating U-shaped tube.[5][6] The change in the oscillation frequency of the tube caused by the mass of the sample is measured. This change in frequency is directly related to the density of the liquid.[4]
- Calibration: Before measurement, the instrument is calibrated using two standards of known density, typically dry air and high-purity water.
- Sample Introduction: The **p-tolyl octanoate** sample is injected into the clean, dry U-tube using a syringe. Care must be taken to avoid the introduction of air bubbles, as they will significantly affect the results.[5] For opaque samples, equipment with automatic bubble detection is recommended.[5]



- Temperature Control: The measuring cell is thermostatically controlled to a specific temperature (e.g., 20 °C or 25 °C) with high precision, as density is temperature-dependent.
- Measurement and Readout: The instrument automatically measures the oscillation period and calculates the density based on the calibration data. The result is typically displayed in g/cm³ (or g/mL).[6] The measurement is rapid, often taking less than a minute.

Mandatory Visualization

p-Tolyl octanoate can be synthesized via the Fischer-Speier esterification, a classic acid-catalyzed reaction between a carboxylic acid (octanoic acid) and an alcohol (p-cresol).[8][9][10] The following diagram illustrates the logical workflow of this synthesis process.



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Caption: Workflow for the synthesis of **p-tolyl octanoate** via Fischer-Speier esterification.

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